

Application Notes and Protocols for In Vivo Administration of MEB55 in Mice

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Compound of Interest		
Compound Name:	MEB55	
Cat. No.:	B13440341	Get Quote

These application notes provide detailed protocols and supporting data for the in vivo administration of **MEB55**, a synthetic strigolactone analog, in mouse models. The primary application detailed is in the context of a breast cancer xenograft model, demonstrating its antitumor efficacy.

Quantitative Data Summary

The following tables summarize the key quantitative data from toxicity and efficacy studies of **MEB55** administered to mice.

Table 1: Toxicity Profile of MEB55 in Hsd:ICR(CD-1®) Mice



Dosage (mg/kg)	Administrat ion Route	Dosing Schedule	Observatio n Period	Effect on Body Weight	Liver Histology
12.5	Intraperitonea I (IP)	Twice a week	14 days	No significant difference	No histological changes
25	Intraperitonea I (IP)	Twice a week	14 days	No significant difference	No histological changes
50	Intraperitonea I (IP)	Twice a week	14 days	No significant difference	Apoptotic cells apparent; Increased macrophage presence
100	Intraperitonea I (IP)	Twice a week	14 days	No significant difference	No histological changes
150	Intraperitonea I (IP)	Twice a week	14 days	No significant difference	Some tissue abnormalities observed

Table 2: Efficacy of MEB55 in MDA-MB-231 Xenograft Mouse Model

Dosage (mg/kg)	Administration Route	Dosing Schedule	Tumor Model	Outcome
25	Intraperitoneal (IP)	Twice a week	MDA-MB-231 breast cancer xenografts	Reduction in tumor volume and tumor growth rate[1]

Experimental Protocols



Preparation of MEB55 Dosing Solution

Materials:

- MEB55 compound
- Dimethyl sulfoxide (DMSO)
- Cremophor® EL (Polyoxyl 35 castor oil)
- Sterile double-distilled water (ddH₂O)
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Protocol:

- Prepare a 1:1 (v/v) stock solution of DMSO and Cremophor® EL.
- Dissolve the MEB55 powder in the DMSO:Cremophor® EL stock solution to achieve the desired stock concentration.
- On the day of administration, dilute the MEB55 stock solution with sterile double-distilled water to the final required concentration for injection (e.g., 12.5, 25, 50, 100, or 150 mg/kg).
 The final volume for injection should be determined based on the weight of the mouse, typically 100-200 µL.
- Vortex the solution thoroughly to ensure it is well-mixed before administration.
- Prepare a vehicle control solution using the same concentrations of DMSO, Cremophor® EL, and ddH₂O, but without MEB55.

In Vivo Administration of MEB55 in a Xenograft Mouse Model

Animal Model:



 Immunocompromised mice (e.g., SCID or NOD/SCID) are suitable for establishing human tumor xenografts.

Tumor Cell Implantation:

- Culture MDA-MB-231 human breast cancer cells under standard conditions.
- Harvest the cells and resuspend them in a suitable medium (e.g., a mixture of medium and Matrigel) at a concentration of 1 x 10⁷ cells/mL.
- Subcutaneously inject 100 μL of the cell suspension into the flank of each mouse.
- Allow the tumors to grow to a palpable size (e.g., 50-100 mm³) before starting the treatment.

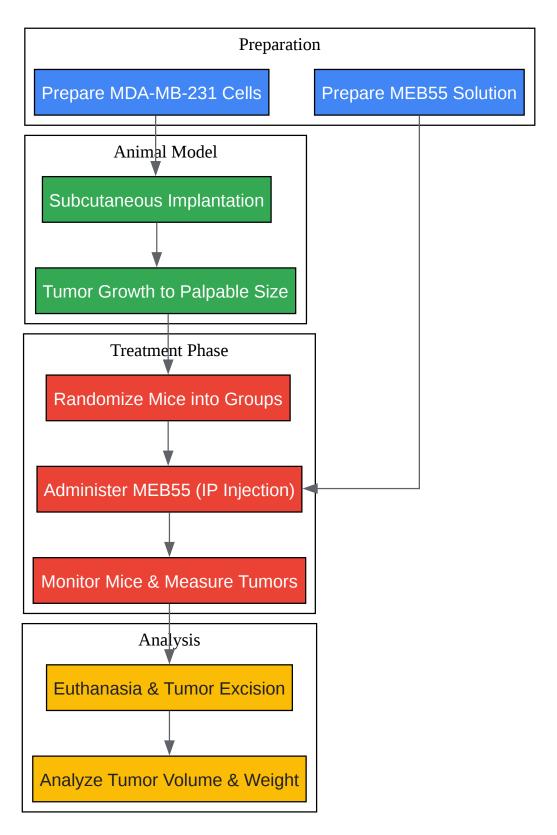
MEB55 Administration Protocol:

- Randomly divide the tumor-bearing mice into treatment and control groups (n=5-10 mice per group).
- Weigh each mouse to calculate the precise volume of the MEB55 dosing solution to be administered.
- Administer the prepared **MEB55** solution or vehicle control via intraperitoneal (IP) injection.
- The recommended efficacious and low-toxicity dose is 25 mg/kg.[1]
- Repeat the injections twice a week for the duration of the study (e.g., 2-4 weeks).
- Monitor the mice regularly for any signs of toxicity, including changes in body weight, behavior, and overall health.
- Measure tumor volume using calipers at regular intervals (e.g., twice a week). Tumor volume can be calculated using the formula: (Length x Width²)/2.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, histological analysis).

Visualizations



Experimental Workflow

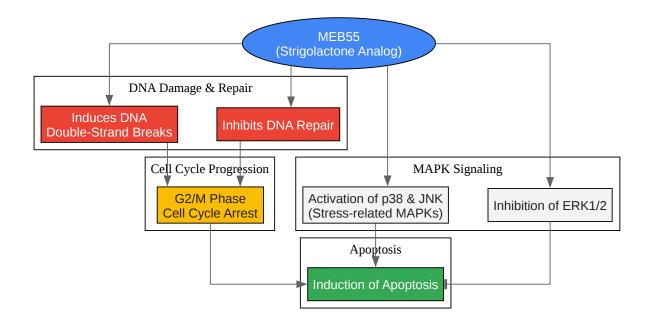


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Caption: Experimental workflow for in vivo administration of **MEB55** in a xenograft mouse model.

Proposed Signaling Pathway of MEB55 in Cancer Cells



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References

 1. Strigolactone analogs act as new anti-cancer agents in inhibition of breast cancer in xenograft model - PMC [pmc.ncbi.nlm.nih.gov]







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